

# 4-Bromo-3-fluoro-N-methyl-2-nitroaniline molecular weight

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## Compound of Interest

**Compound Name:** 4-Bromo-3-fluoro-N-methyl-2-nitroaniline

**Cat. No.:** B1381703

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An In-depth Technical Guide on the Molecular Weight of **4-Bromo-3-fluoro-N-methyl-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the molecular weight of the chemical compound **4-Bromo-3-fluoro-N-methyl-2-nitroaniline**. The determination of an accurate molecular weight is a foundational step in chemical research and drug development, essential for stoichiometric calculations, analytical characterization, and ensuring the purity of synthesized compounds.

## Chemical Identity and Molecular Formula

**4-Bromo-3-fluoro-N-methyl-2-nitroaniline** is a substituted aniline derivative. Its structure consists of a benzene ring functionalized with four different groups: a bromo group, a fluoro group, a methylamino group, and a nitro group. The systematic name defines the precise location of each substituent, which is crucial for determining its exact elemental composition.

Based on its nomenclature, the molecular formula is derived as  $C_7H_6BrFN_2O_2$ .

## Calculation of Molecular Weight

The molecular weight (MW) of a compound is calculated by summing the atomic weights of its constituent atoms. The calculation relies on the molecular formula and the standard atomic

weights of each element, which represent a weighted average of the masses of their naturally occurring isotopes.

## Experimental Protocol: Molecular Weight Determination from Formula

The standard method for calculating the molecular weight from a known chemical formula is as follows:

- Identify the Molecular Formula: Determine the exact number of atoms of each element in the molecule. For **4-Bromo-3-fluoro-N-methyl-2-nitroaniline**, the formula is  $C_7H_6BrFN_2O_2$ .
- Obtain Standard Atomic Weights: Use the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
  - Carbon (C): 12.011 u
  - Hydrogen (H): 1.008 u
  - Bromine (Br): 79.904 u
  - Fluorine (F): 18.998 u
  - Nitrogen (N): 14.007 u
  - Oxygen (O): 15.999 u
- Calculate Total Mass for Each Element: Multiply the number of atoms of each element by its atomic weight.
- Sum the Masses: Add the total masses of all elements to arrive at the final molecular weight of the compound. The unit is typically expressed in grams per mole ( g/mol ).

## Data Presentation: Elemental Composition and Molecular Weight

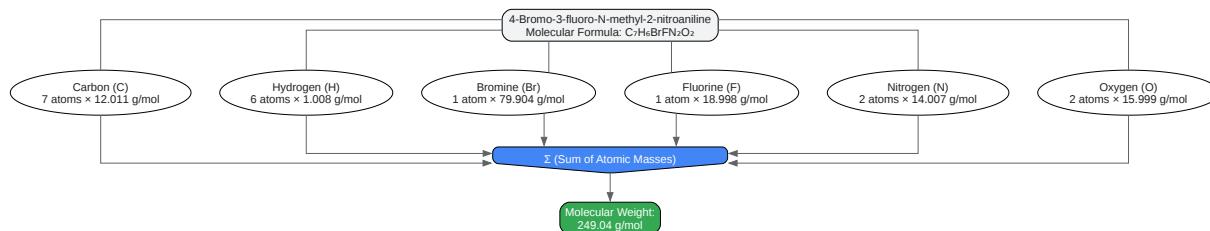
The following table summarizes the quantitative data used to determine the molecular weight of **4-Bromo-3-fluoro-N-methyl-2-nitroaniline**.

Element	Symbol	Atom Count	Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Fluorine	F	1	18.998	18.998
Nitrogen	N	2	14.007	28.014
Oxygen	O	2	15.999	31.998
Total	<chem>C7H6BrFN2O2</chem>	19	249.039	

The calculated molecular weight for **4-Bromo-3-fluoro-N-methyl-2-nitroaniline** is 249.04 g/mol .

## Visualization of Molecular Weight Calculation

The logical workflow for calculating the molecular weight from the compound's elemental composition is illustrated in the diagram below.



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Caption: Workflow for calculating molecular weight.

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